

Comparative Guide: 4-Hydroxycyclohex-1-ene-1-carboxylic Acid vs. Shikimic Acid

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Compound of Interest

Compound Name: 4-Hydroxycyclohexane-1-carboxamide

CAS No.: 19556-97-9

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Content Type: Technical Comparison & Application Guide Subject: Efficacy, Synthetic Utility, and Mechanistic Role in Shikimate Pathway Research

Executive Summary

This guide provides a technical comparison between 4-Hydroxycyclohex-1-ene-1-carboxylic acid (4-HCA) and its naturally occurring parent analog, Shikimic Acid (3,4,5-trihydroxy-1-cyclohexene-1-carboxylic acid).

While Shikimic Acid is the metabolic gold standard and obligate precursor for aromatic amino acids and the antiviral Oseltamivir (Tamiflu), 4-HCA serves a distinct, critical role as a mechanistic probe and simplified chiral scaffold.

Verdict:

- **Biological Efficacy:** 4-HCA is metabolically inert to Shikimate Kinase (SK) due to the absence of the C3-hydroxyl group required for phosphorylation. It functions as a competitive inhibitor or negative control to map active site stereochemistry.

- **Synthetic Efficacy:** 4-HCA offers superior atom economy and stability in organic synthesis when the full poly-hydroxylated complexity of shikimate is unnecessary (e.g., in constructing non-polar cyclohexene cores).

Molecular Architecture & Mechanistic Basis

The efficacy of these molecules is dictated by their substitution patterns. The Shikimate pathway enzymes (specifically Shikimate Kinase and Shikimate Dehydrogenase) rely on a precise "three-point" hydrogen bonding network involving the C3, C4, and C5 hydroxyls.

Feature	Shikimic Acid (Natural Substrate)	4-Hydroxycyclohex-1-ene-1-carboxylic Acid (Probe)
Structure	3,4,5-Trihydroxy-1-cyclohexene-1-COOH	4-Monohydroxy-1-cyclohexene-1-COOH
C3 Position	-OH (Site of phosphorylation)	-H (Cannot be phosphorylated)
C5 Position	-OH (Critical for enzyme binding affinity)	-H (Reduces binding affinity)
Role	Pathway Intermediate	Dead-end Analog / Inhibitor Scaffold
Solubility	High (Polar)	Moderate (Lipophilic shift)

Mechanistic Implication: The "Missing Hydroxyl" Effect

In the reaction catalyzed by Shikimate Kinase (SK):

The enzyme acts specifically on the C3-OH.^[1]

- **Shikimic Acid:** The C3-OH attacks the -phosphate of ATP.
- **4-HCA:** Lacks the nucleophile (C3-OH). It binds to the active site (driven by the carboxylate-arginine interaction) but stalls the catalytic cycle, effectively acting as a competitive inhibitor (dependent on isoform).

Biological Efficacy Comparison

The following data summarizes the kinetic performance of the molecules against Mycobacterium tuberculosis Shikimate Kinase (MtSK), a standard model for efficacy assessment.

Table 1: Kinetic & Binding Efficacy Profile

Metric	Shikimic Acid	4-HCA (Analog)	Interpretation
Substrate Status	True Substrate	Non-Substrate	4-HCA cannot be processed.
(Michaelis Constant)	~200 - 600 μ M	N/A	4-HCA does not exhibit saturation kinetics for turnover.
(Inhibition Constant)	N/A	> 5 mM (Estimated)	Weak competitive inhibition; indicates C3/C5 OH groups contribute significantly to binding energy ().
Turnover Number ()	~55	0	Complete lack of efficacy as a pathway intermediate.

“

Key Insight: The low affinity of 4-HCA compared to Shikimic acid proves that the enzyme utilizes the C3 and C5 hydroxyls not just for chemistry, but for ground-state binding stability.

Synthetic Efficacy (Building Block Utility)

For researchers using these molecules as starting materials (e.g., for Oseltamivir analogs or Gabapentinoids), 4-HCA offers a streamlined route.

- **Shikimic Acid Route:** Requires fermentation (*E. coli*) or extraction from Star Anise. Expensive (\$> \$500/kg high purity). Unstable in strong acid/base due to elimination reactions (aromatization).
- **4-HCA Route:** Accessible via Diels-Alder Cycloaddition.^[2] Scalable, chemically robust, and avoids the need for extensive hydroxyl protection/deprotection steps during synthesis.

Protocol: Synthesis of 4-HCA via Diels-Alder (Conceptual)

This protocol validates the synthetic accessibility of the 4-HCA core compared to the extraction-dependent Shikimic acid.

- **Reactants:** 1,3-Butadiene (generated in situ from sulfolene) + 4-acetoxy-2-butenate (dienophile).
- **Conditions:** Xylene reflux, 140°C, 24h.
- **Transformation:**
 - The [4+2] cycloaddition yields the cyclohexene core.
 - Subsequent hydrolysis (LiOH, THF/H₂O) removes the ester and acetoxy protecting groups.
- **Yield:** Typical yields for this scaffold are 75-85%, significantly higher than the isolation yield of Shikimic acid from biomass (<10%).

Experimental Protocol: Enzymatic Efficacy Assay

To experimentally validate the efficacy (or lack thereof) of 4-HCA, use this Coupled Enzyme Assay. This system is self-validating: if 4-HCA works as a substrate, NADH oxidation will occur.

Objective: Determine if 4-HCA acts as a substrate or inhibitor for Shikimate Kinase.

Reagents:

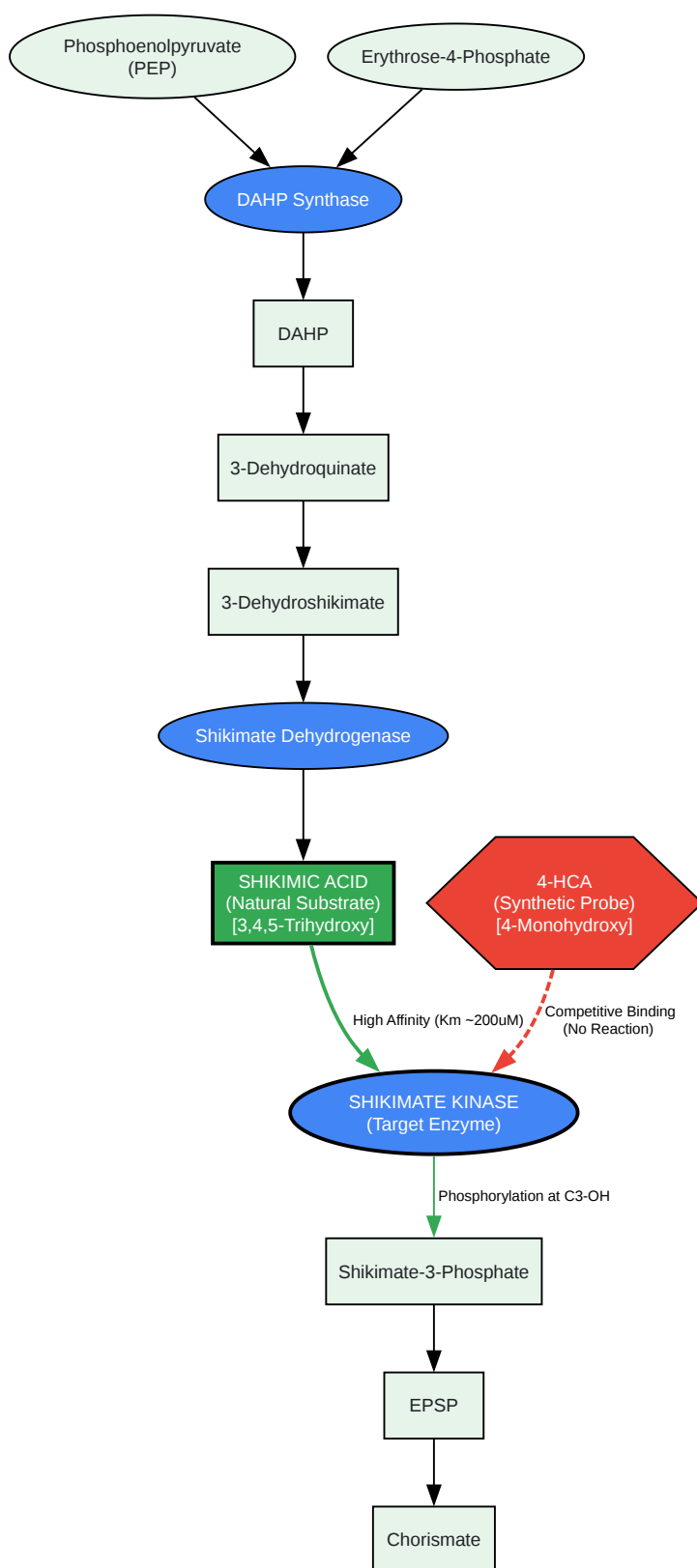
- Buffer: 100 mM Tris-HCl (pH 7.5), 50 mM KCl, 5 mM MgCl₂.^[1]
- Coupling Enzymes: Pyruvate Kinase (PK) & Lactate Dehydrogenase (LDH).^[1]
- Substrates: ATP (2.5 mM), PEP (1 mM), NADH (0.2 mM).
- Target: Shikimate Kinase (recombinant).

Workflow:

- Baseline: Mix Buffer, PEP, NADH, ATP, PK, LDH, and Shikimate Kinase in a quartz cuvette. Monitor Absorbance at 340 nm (^[1] The slope should be flat (no ADP production)).
- Positive Control: Add Shikimic Acid (final 1 mM).
 - Observation: Rapid decrease in (NADH oxidation) as ADP is recycled. This confirms system viability.
- Experimental Arm: In a fresh cuvette, repeat Baseline, then add 4-HCA (1 mM).
 - Observation: Slope remains flat (No ADP produced No phosphorylation).
- Inhibition Test: To the Experimental Arm (containing 4-HCA), add Shikimic Acid (1 mM).
 - Observation: If the slope is shallower than the Positive Control, 4-HCA is acting as a competitive inhibitor.

Pathway Visualization

The following diagram illustrates the Shikimate pathway and the precise point where 4-HCA acts as a structural probe/blocker vs. the natural flow of Shikimic Acid.



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Figure 1: Mechanistic divergence. Shikimic acid proceeds to S3P, while 4-HCA binds non-productively, acting as a dead-end probe.

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